Introduction: The Quintessential Internal Standard for Nicotine Metabolite Analysis

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Compound of Interest	
Compound Name:	*rac-Cotinine-d3*
CAS No.:	*66269-66-7*
Cat. No.:	*B3183116*

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rac-Cotinine-d3 is a high-purity, isotopically labeled form of cotinine, the primary metabolite of nicotine.[1][2] Its designation as "rac" signifies a racemic mixture, containing equal parts of the (R)- and (S)-enantiomers, while "d3" indicates the substitution of three hydrogen atoms with deuterium on the N-methyl group.[3][4] This specific molecular structure makes it an indispensable tool for researchers, clinical chemists, and drug development professionals.

In quantitative bioanalysis, particularly using isotope dilution mass spectrometry (IDMS), the goal is to measure the precise amount of an analyte in a complex matrix like plasma, urine, or saliva. The accuracy of such measurements can be compromised by analyte loss during sample preparation and by variations in instrument response (ion suppression or enhancement). **rac-Cotinine-d3** is designed to overcome these challenges. By behaving almost identically to the endogenous cotinine analyte through extraction and chromatographic separation, yet being distinguishable by its higher mass, it serves as the ideal internal standard, ensuring the highest level of accuracy and precision in quantifying nicotine exposure.[1][5]

Molecular Structure Elucidation

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The functionality of **rac-Cotinine-d3** is intrinsically linked to its specific chemical architecture. This structure can be broken down into three core components: the cotinine backbone, the racemic nature of its stereochemistry, and the precise location of its isotopic label.

The Cotinine Backbone

The foundational structure is that of cotinine, a pyrrolidinone ring attached to a pyridine ring. The formal IUPAC name is 5-pyridin-3-yl-1-methylpyrrolidin-2-one. This molecule is the result of the C-oxidation of nicotine in the body, a metabolic process primarily mediated by the cytochrome P450 enzyme CYP2A6.[1][6][7] Its longer biological half-life compared to nicotine makes it a more reliable biomarker for assessing tobacco use and secondhand smoke exposure.[8]

The Racemic (rac-) Designation

The "rac-" prefix denotes that the compound is a racemic mixture. The carbon atom at the 5-position of the pyrrolidinone ring (the point of attachment for the pyridine ring) is a chiral center. This means it exists in two non-superimposable mirror-image forms, or enantiomers: (S)-cotinine and (R)-cotinine. Natural cotinine produced from nicotine metabolism is predominantly the (S)-enantiomer.[9] By providing a racemic mixture, **rac-Cotinine-d3** can be used as an internal standard for the quantification of total cotinine, or in chiral separations designed to resolve and measure individual enantiomers.

Isotopic Labeling: The d3 Designation

The "d3" signifies that three hydrogen atoms (protium) on the N-methyl group of the pyrrolidinone ring have been replaced with deuterium.[10][11] The resulting trideuteriomethyl group ([2H]C([2H])([2H])) increases the molecular weight of the molecule by approximately 3 Daltons compared to its unlabeled counterpart.[3][10]

This specific labeling site is a deliberate and critical design choice for two primary reasons:

- Chemical Stability: The C-D bond is stronger than the C-H bond, making the deuterium label highly resistant to exchange or loss during sample processing and analysis.
- Minimal Chromatographic Isotope Effect: Placing the label on the methyl group, away from the core ring structures and the chiral center, ensures that the physical properties of the

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labeled molecule are nearly identical to the unlabeled analyte. This results in co-elution during liquid or gas chromatography, a fundamental requirement for a good internal standard in IDMS.

Caption: Chemical structure of **rac-Cotinine-d3**, highlighting the chiral center.

Physicochemical Properties

A summary of the key identifiers and properties for **rac-Cotinine-d3** is essential for laboratory use, including sourcing, safety data sheet (SDS) retrieval, and analytical method setup.

Property	Value	Source(s)
Analyte Name	rac-Cotinine-d3; (±)-Cotinine-d3	[3][10]
Synonyms	1-(Methyl-d3)-5-(3-pyridinyl)-2-pyrrolidinone	[1][11]
CAS Number	110952-70-0	[3][4][10]
Molecular Formula	$C_{10}H_9D_3N_2O$	[3][4]
Molecular Weight	179.23 g/mol	[3][10]
Accurate Mass	179.1138	[10][11]
Melting Point	48-50°C	[4]
Solubility	Chloroform, Dichloromethane, Ethanol, Water	[4]
SMILES	[2H]C([2H])([2H])N1C(CCC1=O)c2cccnc2	[10][11]

Application in Quantitative Analysis: A Methodological Overview

The primary application of **rac-Cotinine-d3** is as an internal standard for the quantification of cotinine in biological matrices by LC-MS/MS or GC-MS.[1][12] The principle, known as isotope

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dilution, is considered the gold standard for quantitative mass spectrometry.

The Principle of Isotope Dilution Mass Spectrometry (IDMS)

IDMS relies on the addition of a known quantity of an isotopically labeled standard to a sample before any processing occurs. Because the labeled standard (**rac-Cotinine-d3**) and the native analyte (cotinine) have virtually identical chemical properties, any loss of material during extraction, handling, or injection affects both compounds equally. The mass spectrometer, however, can easily distinguish between them based on their mass-to-charge (m/z) ratio. For cotinine, a common precursor ion is m/z 177.1, while for **rac-Cotinine-d3**, it is m/z 180.2.[13] By measuring the ratio of the analyte signal to the internal standard signal, an extremely accurate concentration can be calculated, irrespective of sample loss or instrument variability.

Standard Experimental Protocol: Cotinine Quantification in Human Urine

This protocol outlines a typical workflow for measuring cotinine concentration in urine samples, a common practice for assessing smoking status.

- Sample Preparation:
  - To 0.5 mL of a urine sample in a clean tube, add 50 µL of a working solution of **rac-Cotinine-d3** (e.g., at 100 ng/mL). Causality: The internal standard is added at the very beginning to account for any analyte loss during all subsequent steps.
  - Vortex the sample briefly to ensure homogeneity.
- Extraction (Optional, depending on method sensitivity):
  - For methods requiring cleanup, perform a liquid-liquid extraction by adding 1 mL of dichloromethane.[12] Causality: This step separates the analytes from water-soluble matrix components like salts and urea that can interfere with the analysis.
  - Vortex vigorously for 1 minute, then centrifuge to separate the organic and aqueous layers.

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- Transfer the organic (bottom) layer to a new tube and evaporate to dryness under a gentle stream of nitrogen.

- Reconstitution:
  - Reconstitute the dried extract in 100 µL of the mobile phase (e.g., 80:20 Methanol:Ammonium Formate Buffer).[14] Causality: Reconstituting in the mobile phase ensures compatibility with the LC system and promotes good peak shape.

- Analysis by LC-MS/MS:
  - Inject a small volume (e.g., 5-10 µL) onto the LC-MS/MS system.
  - The system is set to monitor specific mass transitions for both the analyte and the internal standard in Multiple Reaction Monitoring (MRM) mode.
    - Cotinine: m/z 177.1 → 79.6[13]
    - **rac-Cotinine-d3**: m/z 180.2 → 79.6[13]

- Data Processing:
  - A calibration curve is generated using standards of known cotinine concentrations, each spiked with the same amount of **rac-Cotinine-d3**.
  - The peak area ratio of cotinine to **rac-Cotinine-d3** in the unknown samples is measured and the concentration is determined by interpolating from the calibration curve.

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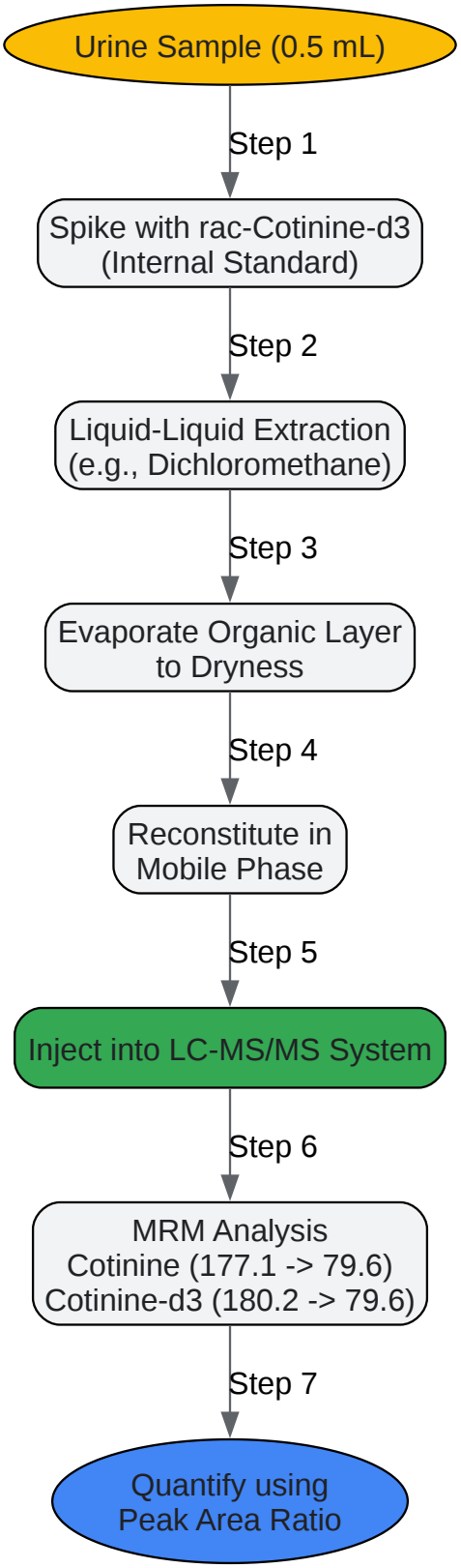

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Caption: A typical bioanalytical workflow for cotinine quantification using **rac-Cotinine-d3**.

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Conclusion: A Structurally Optimized Tool for High-Fidelity Research

The molecular structure of **rac-Cotinine-d3** is not accidental; it is a product of deliberate chemical design aimed at creating the most reliable tool for a specific analytical purpose. Its racemic nature allows for the comprehensive measurement of total cotinine, while the stable, non-intrusive deuterium labeling on the N-methyl group provides the mass shift required for mass spectrometric distinction without compromising the chemical and physical behavior that makes it a perfect mimic of the target analyte. For researchers in toxicology, pharmacology, and public health, **rac-Cotinine-d3** provides the structural foundation for generating highly accurate and defensible data on nicotine exposure and metabolism.

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